

1,2-Epoxydodecane safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 1,2-Epoxydodecane

Cat. No.: B1583528

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A Technical Guide to the Safe Handling of 1,2-Epoxydodecane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1,2-Epoxydodecane** (also known as 1-Dodecene oxide), a chemical intermediate used in various research and development applications. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

Chemical Identification and Physical Properties

1,2-Epoxydodecane is a clear, colorless liquid.^{[1][2]} It is classified as a combustible liquid and is sensitive to moisture.^{[1][3][4]} Key identifiers and physical properties are summarized below for quick reference.

Identifier	Value	Source
CAS Number	2855-19-8	[1][3]
Molecular Formula	C ₁₂ H ₂₄ O	[1]
Molecular Weight	184.32 g/mol	[1]
Appearance	Clear colorless liquid	[1][2]
Density	0.844 g/mL at 25 °C	[1]
Boiling Point	124-125 °C at 15 mmHg	
Flash Point	112 °F (44.4 °C)	[1]
Vapor Pressure	2 mmHg (100 °C)	
Water Solubility	Insoluble / < 1 mg/mL	[1][4]
Storage Temperature	2-8°C (Refrigerated)	

Hazard Identification and Classification

1,2-Epoxydodecane is considered hazardous under the OSHA Hazard Communication Standard.[3] The primary health hazards include irritation to the skin, eyes, and respiratory tract.[1][4][5] It is also recognized as being very toxic to aquatic life with long-lasting effects.[1][6]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life. [1]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Note: Percentages for H319 and H335 indicate that not all notifying companies reported these classifications. However, due to the irritant nature of the compound, caution is strongly advised.

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimize exposure risks.

3.1. Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing. Do not breathe mists or vapors.[3]
- Use non-sparking tools and ground all equipment when handling to prevent fire from electrostatic discharge.[7][8]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[9][10]
- Wash hands and any exposed skin thoroughly after handling.[3]

3.2. Storage:

- Store in a cool, dry, and well-ventilated place.[3] Recommended storage is under refrigeration (2-8°C).

- Keep containers tightly closed to prevent moisture contamination.[3][4] It is recommended to store under an inert atmosphere if possible.[5]
- Store away from incompatible materials.[3]

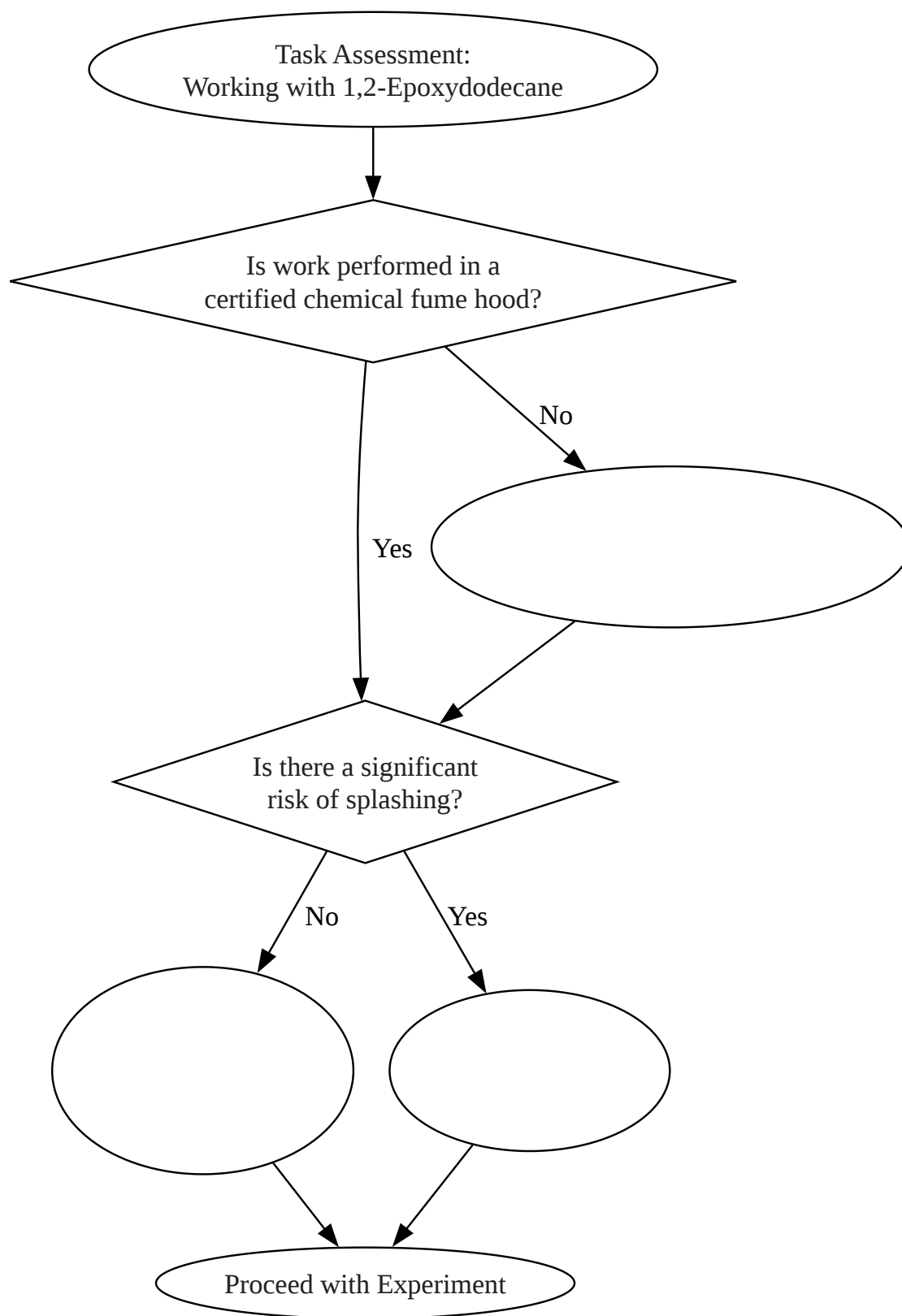
3.3. Incompatible Materials:

- Epoxides are highly reactive.[4][10] This compound is incompatible with:
 - Strong oxidizing agents[3][4]
 - Strong acids and bases[3][4]
 - Peroxides[4][11]
 - Finely powdered metals[3]
- Contact with these materials, especially in the presence of catalysts or heat, can cause violent polymerization reactions.[4][10]

Exposure Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific use to determine the necessary PPE. The following provides general guidance.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield (conforming to EN166 or OSHA 29 CFR 1910.133).[3]	Protects against splashes and eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing.[12]	Prevents skin contact and irritation.[1]
Respiratory Protection	For nuisance exposures or where ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor/acid gas cartridge (e.g., type ABEK).[1][12]	Prevents respiratory tract irritation.[1]

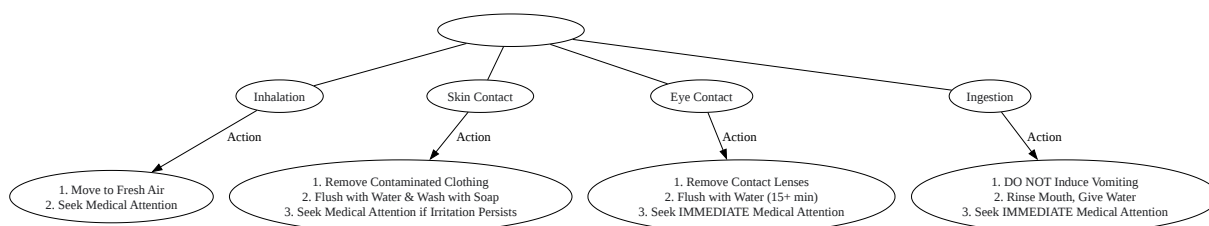


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First Aid and Emergency Procedures

Immediate action is required in case of exposure. Always have safety showers and eyewash stations readily accessible.^[3]

Exposure Route	First Aid Measures
Inhalation	Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention. ^{[1][7]}
Skin Contact	Immediately remove all contaminated clothing. Flood the affected skin with large amounts of water and wash thoroughly with soap and water. If irritation develops or persists, seek medical attention. ^{[1][7]}
Eye Contact	Immediately flush eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^{[1][7][9]}
Ingestion	DO NOT induce vomiting. If the person is conscious and not convulsing, rinse their mouth and give 1-2 glasses of water to dilute the chemical. Seek immediate medical attention or call a poison control center. ^[1]



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Accidental Release and Fire-Fighting Measures

6.1. Accidental Release: For any spill, first remove all sources of ignition.[9][10]

- Small Spills: Use an inert absorbent material like sand, silica gel, or absorbent paper to soak up the liquid.[3][9] Seal the contaminated absorbent material and any contaminated clothing in a vapor-tight plastic bag for disposal.[9][10] Wash the spill area with ethanol followed by soap and water.[4][9]
- Large Spills: Isolate the spill area for at least 50 meters (150 feet) in all directions.[1][4] Consider an initial downwind evacuation for 300 meters (1000 feet).[1][4] Contain the spill and prevent it from entering drains.[12] Proceed with cleanup using appropriate PPE and procedures for hazardous materials.

6.2. Fire-Fighting:

- Suitable Extinguishing Media: Dry chemical, carbon dioxide, or alcohol-resistant foam.[1][7] [9] A water spray can be used to cool containers.[1]

- Hazards: When heated to decomposition, it may emit acrid smoke and irritating fumes.[4][5]
Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3]

Experimental Protocol Considerations

While this guide does not provide specific experimental protocols, any procedure involving **1,2-Epoxydodecane** must incorporate the safety measures outlined. Methodologies for toxicity testing, such as those established by the Organisation for Economic Co-operation and Development (OECD), serve as a basis for the hazard data presented in Safety Data Sheets. For instance, skin irritation data (H315) is often derived from protocols similar to OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

General Methodology for OECD 404:

- Animal Selection: Healthy, young adult albino rabbits are typically used.
- Dose Application: A small amount (e.g., 0.5 mL) of the test substance is applied to a patch of shaved skin on the animal.
- Observation Period: The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The reactions are scored on a numerical scale (0-4). A mean score above a certain threshold classifies the substance as a skin irritant.
- Controls: A control group with an untreated skin patch is used for comparison.

Researchers developing protocols should consult these standardized guidelines to understand the basis of the reported hazards and to inform their own risk assessments and handling procedures.

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways, as it is very toxic to aquatic

life.[6][12] Contaminated materials should be collected in suitable, closed containers and handled by a licensed professional waste disposal service.[3][12]

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